

Health and safety handling precautions for 4-Bromo-5-fluoropyrimidine

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Compound of Interest

Compound Name: 4-Bromo-5-fluoropyrimidine

Cat. No.: B1522189

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An In-depth Technical Guide to the Safe Handling of 4-Bromo-5-fluoropyrimidine

This guide provides a comprehensive overview of the essential health and safety protocols for handling **4-Bromo-5-fluoropyrimidine** in a laboratory setting. Designed for researchers, chemists, and drug development professionals, this document synthesizes critical data from safety data sheets (SDS), toxicological information, and established laboratory safety practices. The objective is to foster a culture of safety by explaining the causality behind each precaution, ensuring that every procedure is a self-validating system of protection.

Compound Profile and Scientific Context

4-Bromo-5-fluoropyrimidine (CAS No: 1003706-87-3) is a halogenated pyrimidine derivative. [1] Pyrimidines are fundamental heterocyclic scaffolds in medicinal chemistry, and their halogenated forms are versatile intermediates in the synthesis of complex pharmaceutical agents. The presence of both bromine and fluorine atoms imparts unique reactivity and physicochemical properties, making it a valuable building block. However, these same properties necessitate stringent handling precautions. Halogenated pyrimidines, particularly fluorinated ones, have been studied for their potential to induce genotoxic effects, including cellular toxicity and chromosome aberrations, primarily through their incorporation into nucleic acids or inhibition of critical enzymes.[2] Therefore, treating **4-Bromo-5-fluoropyrimidine** with a high degree of caution is imperative.

Physicochemical Properties

A clear understanding of the compound's physical state is the first step in risk assessment. It is typically a solid, which presents an inhalation risk if it becomes airborne as dust.

Property	Value	Source
Molecular Formula	C ₄ H ₂ BrFN ₂	[1] [3]
Molecular Weight	176.97 g/mol	[3]
Appearance	Light yellow solid crystalline	
Melting Point	90 - 93 °C / 194 - 199.4 °F	
CAS Number	1003706-87-3	[1]

Hazard Identification and Toxicological Assessment

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Bromo-5-fluoropyrimidine** is classified as hazardous.[\[3\]](#) The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Classification

The compound is consistently identified with the following hazard statements across multiple supplier safety data sheets.

Hazard Class	GHS Code	Hazard Statement	Citation(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[3]

The causality behind these hazards lies in the reactive nature of halogenated organic compounds. Upon contact with moist tissues like skin, eyes, or the respiratory tract, they can

cause significant irritation and damage.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and robust PPE is essential for minimizing exposure.[\[4\]](#)[\[5\]](#)

Engineering Controls

- Chemical Fume Hood: All handling of solid **4-Bromo-5-fluoropyrimidine** and its solutions must be conducted in a properly functioning chemical fume hood.[\[6\]](#) This is the primary engineering control to prevent inhalation of dust or vapors.
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.
- Safety Stations: Accessible and regularly tested safety showers and eyewash stations are mandatory in any area where this chemical is handled.[\[7\]](#)

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.[\[8\]](#)

PPE Category	Specification	Rationale and Best Practices	Citation(s)
Eye & Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects against accidental splashes and airborne particles. For large-scale operations, a face shield worn over goggles is recommended.	[6][9][10]
Hand Protection	Disposable nitrile gloves.	Provides protection against incidental contact. For prolonged handling or immersion, consult glove manufacturer guides for appropriate materials. Always inspect gloves before use and replace them immediately if contaminated or torn.	[6][9][10]
Skin & Body Protection	Flame-retardant lab coat, long pants, and closed-toe shoes.	A fully buttoned lab coat protects skin and personal clothing from contamination. Avoid fabrics like polyester that can melt and adhere to skin in a fire.	[8][9]
Respiratory Protection	Not required if handled within a fume hood.	If engineering controls are not feasible or fail, a NIOSH-approved respirator with appropriate cartridges	[6][9]

is necessary. Use
requires enrollment in
a respiratory
protection program
with medical
evaluation and fit
testing.

Standard Operating Procedures for Safe Handling

Adherence to detailed protocols is the foundation of laboratory safety.

Protocol for Weighing and Transferring Solid Compound

- Preparation: Don all required PPE (goggles, nitrile gloves, lab coat).
- Location: Perform all operations within a chemical fume hood to contain any dust.[\[6\]](#)
- Tare: Place a clean weighing vessel on the analytical balance and tare it.
- Transfer: Using a clean spatula, carefully transfer the desired amount of **4-Bromo-5-fluoropyrimidine** to the weighing vessel. Avoid generating dust by handling the material gently.
- Cleaning: After transfer, carefully clean the spatula and any contaminated surfaces within the fume hood with a solvent-moistened wipe.
- Sealing: Tightly close the source container immediately after use to prevent contamination and exposure.
- Disposal: Dispose of the contaminated wipe in a designated solid hazardous waste container.[\[11\]](#)

Protocol for Storage and Waste Disposal

- Storage: Store the compound in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[\[12\]](#) Keep it away from incompatible materials such as strong oxidizing agents.[\[13\]](#)[\[14\]](#)

- Waste Disposal: All waste, including unused product and contaminated materials, must be treated as hazardous waste. Collect in sealed, labeled containers and dispose of through an approved waste disposal plant in accordance with local, regional, and national regulations. [11] Do not allow the chemical to enter drains or the environment.[11][13]

Emergency Procedures

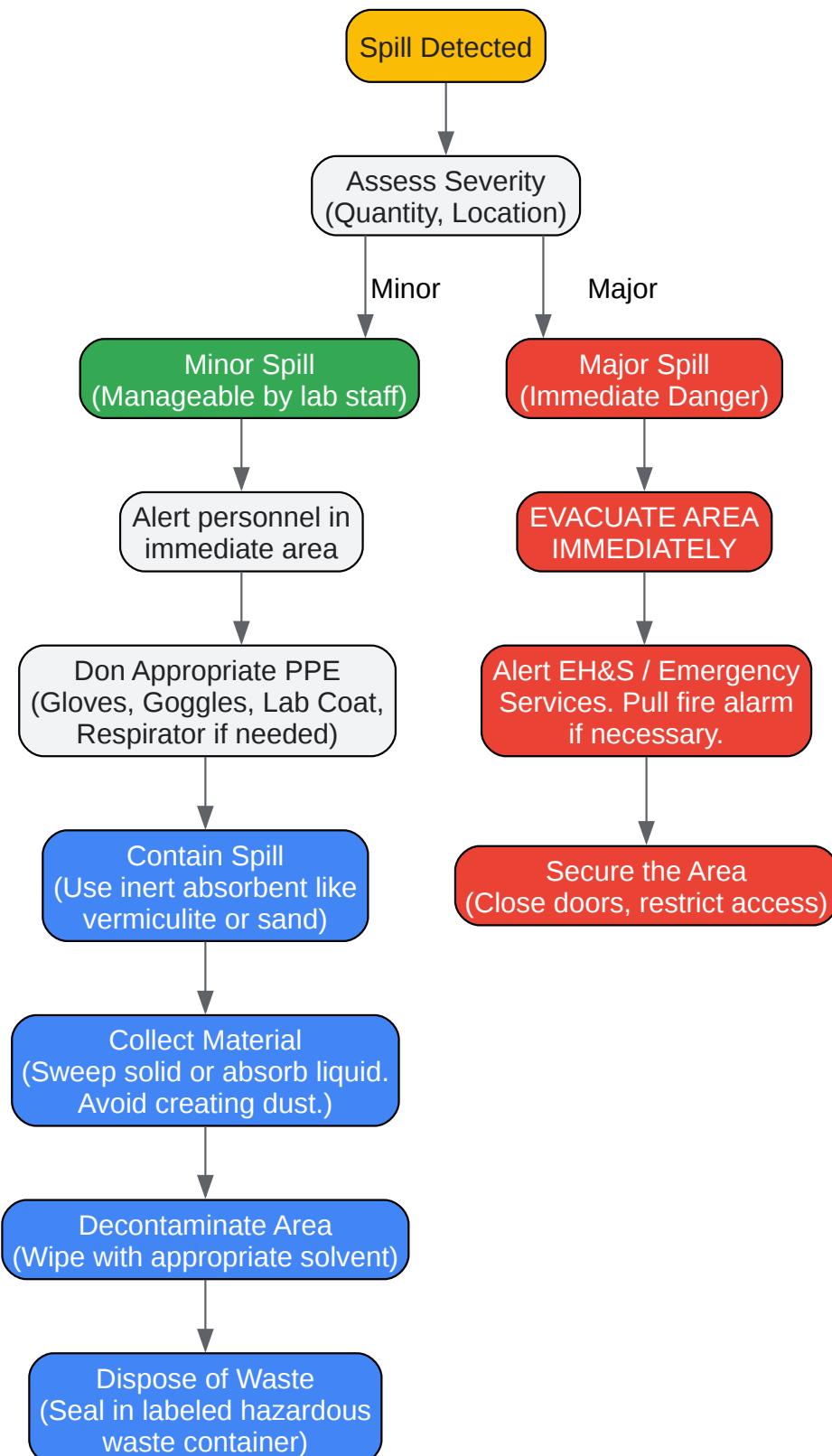
Immediate and correct response to an exposure or spill is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol	Citation(s)
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[6][12]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.	[6][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[6][13]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7][13]

Spill Response Protocol

The response to a spill depends on its scale. For any major spill, evacuate the area and contact emergency personnel. The following workflow outlines the response to a manageable, minor laboratory spill.

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Caption: Workflow for responding to a chemical spill.

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